

Molecular weight and formula of Pirimicarb-d6

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Compound of Interest		
Compound Name:	Pirimicarb-d6	
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An In-depth Technical Guide to Pirimicarb-d6

This technical guide provides a detailed overview of the core physicochemical properties of **Pirimicarb-d6**, a deuterated analog of the insecticide Pirimicarb. This document is intended for researchers, scientists, and professionals in the fields of drug development, metabolism studies, and analytical chemistry who require precise information on this stable isotope-labeled compound.

Physicochemical Properties

Pirimicarb-d6 is a synthetically modified version of Pirimicarb where six hydrogen atoms have been replaced by their heavier isotope, deuterium. This isotopic labeling is a crucial tool in various scientific applications, particularly in mass spectrometry-based quantification methods, where it serves as an internal standard. The incorporation of deuterium atoms results in a predictable increase in the molecule's mass without significantly altering its chemical behavior.

The key quantitative data for **Pirimicarb-d6** and its non-deuterated counterpart are summarized in the table below for direct comparison.



Property	Pirimicarb-d6	Pirimicarb
Molecular Formula	C11D6H12N4O2[1][2]	C11H18N4O2[3][4][5]
Molecular Weight	244.32 g/mol [1][2][6]	238.29 g/mol [3][4][5][7]
Synonym	2-Dimethylamino-5,6-dimethyl-4-pyrimidinyl dimethyl-d6-carbamate[1]	2-(Dimethylamino)-5,6- dimethyl-4-pyrimidinyl dimethylcarbamate

Experimental Protocols

The characterization and quantification of **Pirimicarb-d6** typically involve standard analytical techniques. A generalized methodology for its use as an internal standard in a quantitative analysis (e.g., by Liquid Chromatography-Mass Spectrometry - LC-MS) is outlined below.

Objective: To accurately quantify the concentration of Pirimicarb in a given sample using **Pirimicarb-d6** as an internal standard.

Methodology:

- Preparation of Standard Solutions:
 - Prepare a stock solution of Pirimicarb of a known high concentration in a suitable organic solvent (e.g., acetonitrile or methanol).
 - Prepare a separate stock solution of Pirimicarb-d6 at a known high concentration in the same solvent.
 - From the Pirimicarb stock solution, create a series of calibration standards at different concentrations through serial dilution.
 - Spike each calibration standard and the unknown samples with a constant, known concentration of the **Pirimicarb-d6** internal standard solution.
- Sample Preparation:



- The sample matrix (e.g., plasma, tissue homogenate, environmental water sample) is subjected to an appropriate extraction procedure (e.g., protein precipitation, liquid-liquid extraction, or solid-phase extraction) to isolate the analyte and internal standard.
- The extracted sample is then reconstituted in a solvent compatible with the LC-MS system.

LC-MS Analysis:

- Inject the prepared standards and samples into an LC-MS system.
- The liquid chromatography step separates Pirimicarb and Pirimicarb-d6 from other matrix components based on their physicochemical properties (e.g., using a C18 reversed-phase column).
- The mass spectrometer is operated in a mode that allows for the specific detection and quantification of both the analyte and the internal standard (e.g., Multiple Reaction Monitoring - MRM). Specific precursor-to-product ion transitions are monitored for both Pirimicarb and Pirimicarb-d6.

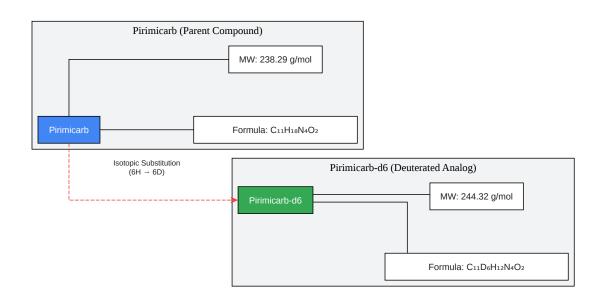
Data Analysis:

- Construct a calibration curve by plotting the ratio of the peak area of Pirimicarb to the peak area of Pirimicarb-d6 against the concentration of the Pirimicarb standards.
- Determine the concentration of Pirimicarb in the unknown samples by calculating their peak area ratios and interpolating the concentration from the calibration curve.

Logical Relationship Diagram

The following diagram illustrates the relationship between Pirimicarb and its deuterated form, highlighting the isotopic substitution and the resulting change in molecular properties.





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Caption: Relationship between Pirimicarb and Pirimicarb-d6.

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